

Application of 4-Hydroxy Flecainide in pharmacokinetic modeling.

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Hydroxy Flecainide

CAS No.: 152171-74-9

Cat. No.: B601712

[Get Quote](#)

Important Scientific Distinction: 4-Hydroxy vs. MODF

Before proceeding, it is critical to distinguish between the two primary metabolites often confused in literature:

- **m-O-dealkylated flecainide (MODF):** The major active metabolite formed by CYP2D6 (removal of a trifluoroethyl group).[\[1\]](#)
- **4-Hydroxy Flecainide** (Impurity C): A minor metabolite and synthesis impurity formed by direct aromatic hydroxylation.[\[1\]](#) This guide focuses on the specific characterization of **4-Hydroxy Flecainide** (C₁₇H₂₀F₆N₂O₄) while referencing MODF for complete mass balance modeling.[\[1\]](#)

Application Note: Pharmacokinetic Modeling of 4-Hydroxy Flecainide

Introduction & Scope

Flecainide is a Class Ic antiarrhythmic agent with a narrow therapeutic index.^{[1][2][3]} Its metabolism is heavily dependent on CYP2D6, leading to significant inter-individual variability between Extensive Metabolizers (EM) and Poor Metabolizers (PM).^[1]

4-Hydroxy Flecainide serves two critical roles in modern drug development:

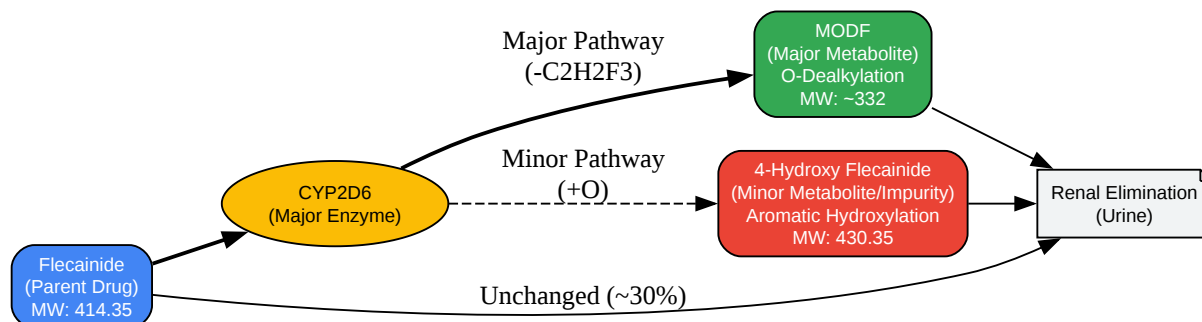
- **Metabolite Safety Testing (MIST):** As a minor metabolite, its systemic exposure must be quantified to ensure it remains below toxicological thresholds, particularly in patients with renal impairment where flecainide metabolites accumulate.^[1]
- **Impurity Qualification:** It is a known process impurity (Impurity C).^[1] PBPK modeling is used to predict if "Impurity C" levels in the final drug product will result in in vivo exposures exceeding ICH Q3B qualification limits.^[1]

Physicochemical & Pharmacological Profile

Property	Flecainide (Parent)	m-O-dealkylated Flecainide (MODF)	4-Hydroxy Flecainide
Role	Active Drug (Class Ic)	Major Metabolite (Active)	Minor Metabolite / Impurity
Molecular Formula	C ₁₇ H ₂₀ F ₆ N ₂ O ₃	C ₁₅ H ₁₉ F ₃ N ₂ O ₃	C ₁₇ H ₂₀ F ₆ N ₂ O ₄
Molecular Weight	414.35 g/mol	~332.3 g/mol	430.35 g/mol
Metabolic Pathway	Substrate of CYP2D6	Product of O-dealkylation	Product of Aromatic Hydroxylation
Elimination	Renal (active secretion)	Renal (accumulates in failure)	Renal (presumed)
Key MS Transition	415.2	333.2	431.2
	301.1	?	317.1

Mechanistic Pathway & Visualization

The following diagram illustrates the parallel metabolic pathways. Note that CYP2D6 drives the formation of both metabolites, making the "Poor Metabolizer" phenotype critical for modeling.^[1]



[Click to download full resolution via product page](#)

Caption: Metabolic divergence of Flecainide via CYP2D6.[1] MODF represents the dealkylated product, while **4-Hydroxy Flecainide** represents the direct hydroxylation product.[1]

Experimental Protocol: Quantification & Kinetics

A. LC-MS/MS Analytical Method

To model the kinetics, you must first accurately quantify **4-Hydroxy Flecainide** in the presence of high concentrations of Parent and MODF.[1]

Equipment: Triple Quadrupole MS (e.g., Sciex 6500+ or equivalent) coupled with UHPLC.

Column: C18 Reverse Phase (e.g., Waters Acquity BEH C18, 2.1 x 50 mm, 1.7 μ m).[1]

Mobile Phase:

- A: 0.1% Formic Acid in Water (buffer).[1]
- B: 0.1% Formic Acid in Acetonitrile.

Gradient:

- 0-0.5 min: 5% B[1]
- 0.5-3.0 min: 5%

95% B (Linear)[1]

- 3.0-4.0 min: 95% B (Wash)[1]
- 4.1 min: Re-equilibrate to 5% B.

MS/MS Transitions (ESI Positive Mode):

Analyte	Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Notes
Flecainide	415.2	301.1	30	Loss of piperidine moiety
4-OH Flecainide	431.2	317.1	32	+16 Da shift on core
MODF	333.2	219.1	28	Loss of trifluoroethyl
Internal Std	419.2 (Flec-d4)	305.1	30	Deuterated Parent

B. In Vitro Metabolic Stability (Determination of and)

This experiment generates the input parameters for the PBPK model.[1]

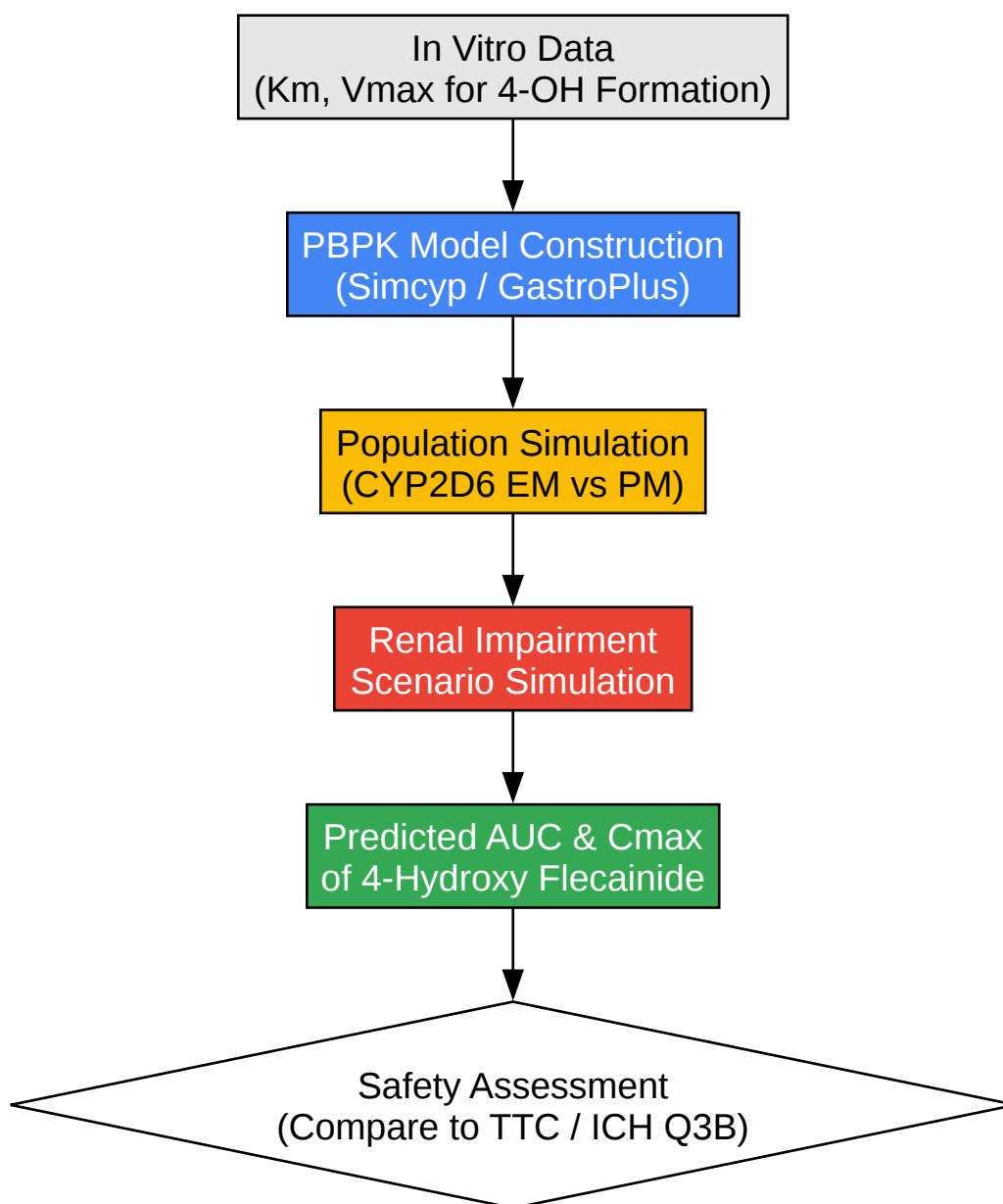
- System: Human Liver Microsomes (HLM) or Recombinant CYP2D6 (rCYP2D6).[1]
- Substrate: Flecainide Acetate (0.1 – 50 μ M concentration range).
- Incubation:
 - Pre-incubate microsomes (0.5 mg/mL) with substrate in phosphate buffer (pH 7.4) for 5 min at 37°C.
 - Initiate reaction with NADPH (1 mM).[1]
 - Timepoints: 0, 5, 10, 20, 30, 60 min.
 - Terminate with ice-cold Acetonitrile containing Internal Standard.

- Analysis: Quantify the formation of **4-Hydroxy Flecainide** specifically.
- Calculation: Plot velocity () vs. substrate concentration () and fit to the Michaelis-Menten equation to derive intrinsic clearance ().[\[1\]](#)

PBPK Modeling Application

Once the in vitro data is generated, the application shifts to in silico modeling to predict human exposure.[\[1\]](#)

Workflow for Impurity/Metabolite Qualification



[Click to download full resolution via product page](#)

Caption: Workflow for integrating 4-OH Flecainide kinetics into a PBPK safety model.

Step-by-Step Modeling Protocol:

- Parent Model Validation:
 - Build a PBPK model for Flecainide using standard physicochemical properties (LogP ~3.7, pKa ~9.3).[1]

- Verify the model against clinical data for CYP2D6 EMs and PMs.[1]
- Metabolite File Creation:
 - Create a "Metabolite" compound file for **4-Hydroxy Flecainide**.
 - Input

: Use the

and

derived from the in vitro experiment above.
 - Pathway Assignment: Link Flecainide clearance to the formation of **4-Hydroxy Flecainide**. [1] Ensure the fraction metabolized () matches the in vitro recovery (likely <5% for this minor pathway).
- Simulating Risk Scenarios:
 - Genetics: Simulate a "Poor Metabolizer" population. Hypothesis: In PMs, the formation of 4-OH might be suppressed if it is also CYP2D6 dependent, or enhanced if it is formed by a compensatory enzyme (e.g., CYP1A2), though evidence suggests CYP2D6 dominance.[1]
 - Renal Impairment: Reduce GFR in the model to 30 mL/min (CKD Stage 3/4).
 - Output: Calculate the Metabolite-to-Parent Ratio (M/P).
- Acceptance Criteria:
 - If the predicted steady-state AUC of **4-Hydroxy Flecainide** in the worst-case scenario (Renal Impairment + PM) exceeds the toxicological threshold (e.g., >10% of total drug-related material), the impurity/metabolite must be qualified in non-clinical safety studies.[1]

References

- Conard, G. J., & Ober, R. E. (1984).[1] Metabolism of flecainide.[1][4][5][6] The American Journal of Cardiology.[1]

- Funck-Brentano, C., et al. (1994).[1] Genetically Determined Interaction Between Propafenone and Flecainide.[1] British Journal of Clinical Pharmacology.[1]
- US Food & Drug Administration (FDA). (2020).[1][7] Physiologically Based Pharmacokinetic Analyses — Format and Content: Guidance for Industry.
- European Medicines Agency (EMA). (2014).[1] Guideline on the use of physiologically based pharmacokinetic modelling (PBPK) in the prediction of pharmacokinetics.
- National Center for Biotechnology Information. (2025).[1] PubChem Compound Summary for CID 3356, Flecainide.[1][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Flecainide - Wikipedia [en.wikipedia.org]
- 2. Proarrhythmic Effects Of Antiarrhythmic Drugs: Case Study Of Flecainide Induced Ventricular Arrhythmias During Treatment Of Atrial Fibrillation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/10111111/)]
- 3. Flecainide: a new antiarrhythmic drug - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/10111111/)]
- 4. Tambocor (flecainide) dosing, indications, interactions, adverse effects, and more [reference.medscape.com]
- 5. Potent inhibition of cytochrome P450IID6 (debrisoquin 4-hydroxylase) by flecainide in vitro and in vivo - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/10111111/)]
- 6. Flecainide: single and multiple oral dose kinetics, absolute bioavailability and effect of food and antacid in man - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/10111111/)]
- 7. [youtube.com](https://www.youtube.com/watch?v=...) [[youtube.com](https://www.youtube.com)]
- To cite this document: BenchChem. [Application of 4-Hydroxy Flecainide in pharmacokinetic modeling.]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b601712/docs#application-of-4-hydroxy-flecainide-in-pharmacokinetic-modeling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)